

phenyldiazene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyldiazene

Cat. No.: B1210812

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Phenyldiazene: A Core Technical Overview

For Immediate Release

This document provides a concise technical summary of the fundamental physicochemical properties of **phenyldiazene**, a significant chemical intermediate in organic synthesis and biochemical research. The information presented herein is intended for researchers, scientists, and professionals engaged in drug development and related scientific fields.

Quantitative Data Summary

The core physicochemical properties of **phenyldiazene** are summarized in the table below. This data is compiled from authoritative chemical databases and provides a quick reference for laboratory applications.

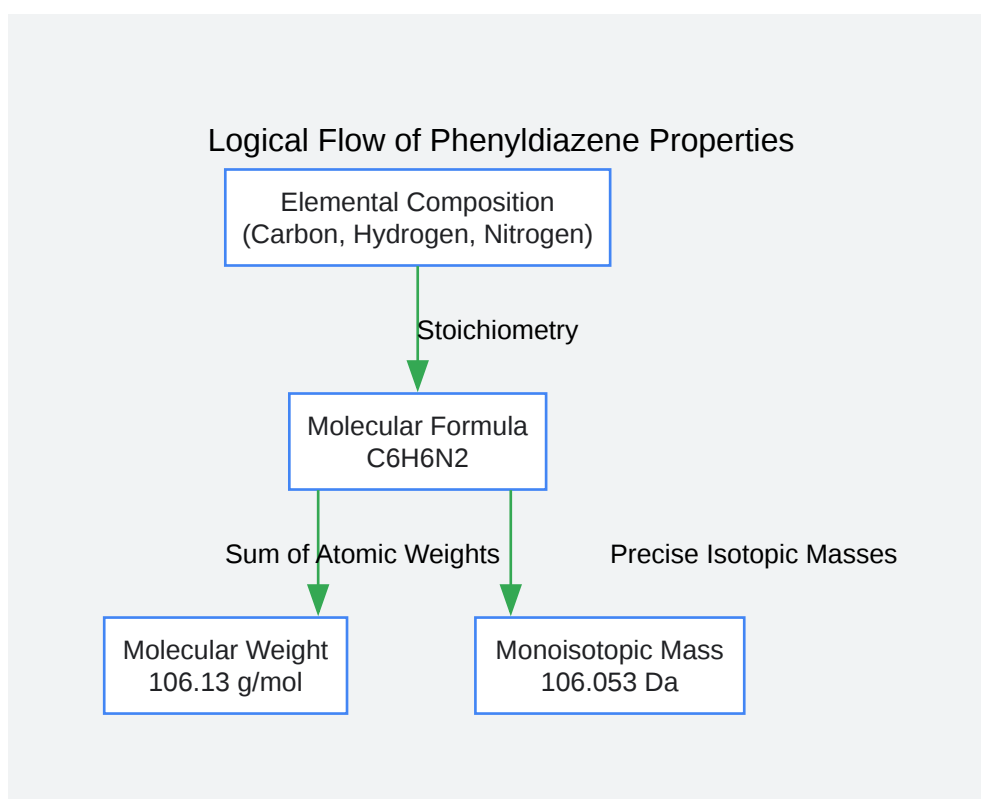
Property	Value	Source
Molecular Formula	C6H6N2	[1][2][3][4]
Molecular Weight	106.13 g/mol	[1][3][4]
Monoisotopic Mass	106.053098200 Da	[1][2][3]
IUPAC Name	phenyldiazene	[1][4]
CAS Number	931-55-5	[1][2]

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and confirmation of the molecular formula of **phenyldiazene** typically involve standard analytical techniques. High-resolution mass spectrometry (HRMS) is the preferred method for accurately determining the monoisotopic mass, which in turn confirms the elemental composition. Gas chromatography-mass spectrometry (GC-MS) can also be employed to ascertain the molecular weight and fragmentation pattern, further corroborating the structure. The synthesis of **phenyldiazene** for such analyses is often achieved through the oxidation of phenylhydrazine.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the elemental composition of **phenyldiazene** to its molecular properties.



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Phenyldiazene Property Derivation

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References

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- 2. Page loading... [wap.guidechem.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com